A Comprehensive Technical Guide to 1,3-Dimethyl-2-phenylnaphthalene

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Compound of Interest

Compound Name:	*1,3-Dimethyl-2-phenylnaphthalene*
CAS No.:	*119264-82-3*
Cat. No.:	*B047471*

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Introduction: The Significance of the Naphthalene Scaffold

The naphthalene scaffold is a cornerstone in the fields of medicinal chemistry, materials science, and synthetic chemistry. As a bicyclic aromatic hydrocarbon, its rigid and planar structure provides an ideal framework for developing molecules with diverse biological activities and unique photophysical properties. Naphthalene derivatives are prevalent in numerous approved pharmaceuticals, including the anti-inflammatory drug Naproxen and the antifungal agent Terbinafine.[1][2] Their versatility makes them key building blocks for new therapeutic agents targeting a range of diseases from cancer to autoimmune disorders.[1][2][3]

This guide provides an in-depth technical examination of a specific derivative, **1,3-Dimethyl-2-phenylnaphthalene**. While not a therapeutic agent itself, this compound holds significant interest in the field of forensic chemistry as a characteristic byproduct formed during certain illicit synthesis routes of methamphetamine.[4][5][6] Its unambiguous identification is crucial for profiling seized drug samples and understanding the chemical methodologies employed in clandestine laboratories. This document will serve as a comprehensive resource for researchers, forensic scientists, and drug development professionals, covering its structural

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elucidation, a proposed synthetic pathway, detailed spectroscopic characterization, and known significance.

Nomenclature and Structural Elucidation

The systematic naming and structural properties of a molecule are fundamental to its scientific study. According to IUPAC nomenclature, the correct name for the compound is **1,3-dimethyl-2-phenylnaphthalene**.[7][8]

Key Chemical Identifiers

A summary of the essential identifiers and physical properties for **1,3-Dimethyl-2-phenylnaphthalene** is provided in the table below.

Property	Value	Source
IUPAC Name	1,3-dimethyl-2-phenylnaphthalene	PubChem[7]
CAS Number	119264-82-3	ChemicalBook[4], LGC Standards[8]
Molecular Formula	$C_{18}H_{16}$	PubChem[7]
Molecular Weight	232.32 g/mol	LGC Standards[8]
Exact Mass	232.1252 g/mol	PubChem[7]
Appearance	White to Off-White Low-Melting Solid	ChemicalBook[4]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	ChemicalBook[4]

Molecular Structure

The structure consists of a naphthalene core substituted at the C1 and C3 positions with methyl groups and at the C2 position with a phenyl group. The IUPAC numbering convention for the naphthalene ring is critical for the correct assignment of substituent positions.

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Caption: IUPAC Numbering of **1,3-Dimethyl-2-phenylnaphthalene**.

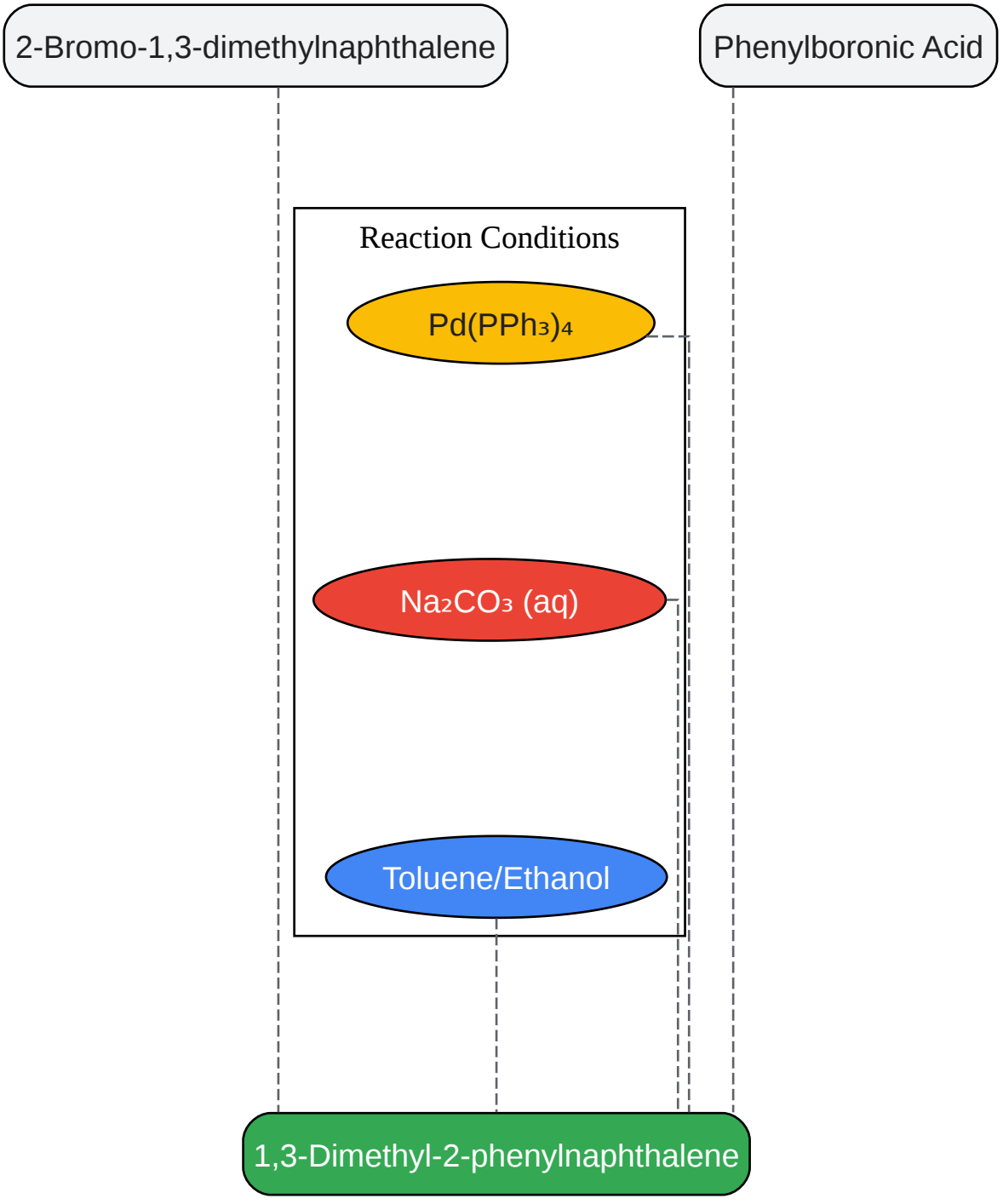
Proposed Synthesis Methodology

While this specific isomer is often encountered as a byproduct, a targeted laboratory synthesis is essential for generating analytical standards and for further chemical studies. A robust and high-yielding approach for constructing the C-C bond between the naphthalene core and the phenyl ring is the Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed reaction is a cornerstone of modern organic synthesis due to its functional group tolerance and excellent yields.

The proposed pathway involves the coupling of a 2-halo-1,3-dimethylnaphthalene precursor with phenylboronic acid. The choice of halogen (Br or I) on the naphthalene precursor is critical; aryl bromides are commercially available or readily synthesized and offer a good balance of reactivity and stability.

Synthetic Workflow Diagram

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Caption: Proposed Suzuki-Miyaura cross-coupling synthesis workflow.

Step-by-Step Experimental Protocol

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This protocol is a self-validating system, incorporating purification and characterization steps to ensure the identity and purity of the final product.

Objective: To synthesize **1,3-Dimethyl-2-phenylnaphthalene** via Suzuki-Miyaura coupling.

Materials:

- 2-Bromo-1,3-dimethylnaphthalene (1.0 eq)
- Phenylboronic acid (1.2 eq)
- Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (0.03 eq)
- Sodium Carbonate (Na_2CO_3) (2.0 M aqueous solution)
- Toluene
- Ethanol
- Ethyl acetate (for chromatography)
- Hexanes (for chromatography)
- Anhydrous Magnesium Sulfate ($MgSO_4$)
- Deionized Water
- Saturated Brine Solution

Procedure:

- Reaction Setup: To a 100 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, add 2-bromo-1,3-dimethylnaphthalene (1.0 eq) and phenylboronic acid (1.2 eq).
- Inert Atmosphere: Evacuate and backfill the flask with an inert gas (Nitrogen or Argon) three times. This is a critical step as the palladium catalyst is sensitive to oxygen, especially at elevated temperatures.

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- Solvent and Reagent Addition: Under a positive pressure of inert gas, add toluene and ethanol in a 4:1 ratio to dissolve the reactants. Subsequently, add the 2.0 M aqueous sodium carbonate solution. The biphasic mixture facilitates the reaction, with the base activating the boronic acid in the aqueous phase.
- Catalyst Addition: Add the tetrakis(triphenylphosphine)palladium(0) catalyst to the stirring mixture. The solution will typically turn a brighter yellow.
- Reaction Execution: Heat the mixture to reflux (approximately 85-95 °C) and maintain for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting aryl bromide is consumed.
- Work-up and Extraction: Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and dilute with ethyl acetate. Wash the organic layer sequentially with deionized water (2x) and saturated brine solution (1x). The brine wash helps to remove residual water from the organic phase.
- Drying and Concentration: Dry the isolated organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent in vacuo using a rotary evaporator to yield the crude product.
- Purification: Purify the crude residue by flash column chromatography on silica gel, using a gradient of hexanes and ethyl acetate (e.g., starting with 100% hexanes and gradually increasing the polarity) to isolate the pure product.
- Characterization: Confirm the identity and purity of the isolated white solid by Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Spectroscopic and Physical Characterization

Unambiguous characterization is paramount for verifying the structure of the synthesized compound and for its use as an analytical standard.

Mass Spectrometry (GC-MS)

Gas chromatography-mass spectrometry provides information on the molecular weight and fragmentation pattern of the molecule.

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- Molecular Ion (M^+): The electron ionization (EI) mass spectrum is expected to show a prominent molecular ion peak at m/z = 232, corresponding to the molecular formula $C_{18}H_{16}$. [7]

- Key Fragments: A significant fragment is expected at m/z = 217, resulting from the loss of a methyl group ($[M-15]^+$). This benzylic-type cleavage is a common fragmentation pathway for methylated aromatic systems. Another fragment may be observed at m/z = 215, corresponding to the loss of a second methyl radical followed by rearrangement to a stable polycyclic aromatic cation.[7]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule. The predicted chemical shifts are based on the electronic environment of each nucleus.

Predicted ^1H and ^{13}C NMR Data

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Nucleus Type	Predicted ^{1}H Shift (ppm)	Predicted ^{13}C Shift (ppm)	Rationale / Notes
Methyl (C1-CH_3)	~2.5 (s, 3H)	~20-25	Aliphatic methyl group on an aromatic ring.
Methyl (C3-CH_3)	~2.4 (s, 3H)	~20-25	Aliphatic methyl group on an aromatic ring.
Aromatic (C4-H)	~7.6-7.8 (s, 1H)	~125-128	Lone proton on the substituted ring, singlet.
Phenyl (ortho-H)	~7.2-7.4 (m, 2H)	~128-130	Protons adjacent to the point of attachment.
Phenyl (meta-H)	~7.3-7.5 (m, 2H)	~127-129	
Phenyl (para-H)	~7.2-7.4 (m, 1H)	~126-128	
Naphthyl (C5-H, C8-H)	~7.8-8.0 (m, 2H)	~125-129	Protons on the unsubstituted naphthalene ring.
Naphthyl (C6-H, C7-H)	~7.4-7.6 (m, 2H)	~125-129	Protons on the unsubstituted naphthalene ring.
Quaternary Carbons	N/A	~130-145	C1, C2, C3, C4a, C8a, and the phenyl C-ipso.

Note: 's' denotes singlet, 'm' denotes multiplet. Predicted shifts are estimates and should be confirmed with an experimental spectrum.

Applications and Forensic Significance

The primary documented significance of **1,3-Dimethyl-2-phenylnaphthalene** is its role as a specific impurity in the illicit synthesis of methamphetamine.[4][5] Its formation is indicative of particular precursor chemicals and reaction conditions, specifically those involving the Leuckart or reductive amination pathways using 1-phenyl-2-propanone (P2P). The presence and relative

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abundance of this and other naphthalene byproducts can provide crucial intelligence for law enforcement and forensic chemists, helping to link different drug seizures to a common manufacturing source.[6]

Beyond its forensic relevance, the study of such polysubstituted naphthalenes contributes to the broader understanding of polycyclic aromatic hydrocarbon (PAH) chemistry. The naphthalene core itself is a "privileged scaffold" in drug discovery, and understanding the synthesis and properties of its various substituted forms is essential for the rational design of new molecules with potential therapeutic applications.[1][2]

Conclusion

1,3-Dimethyl-2-phenylnaphthalene is a polysubstituted aromatic hydrocarbon with confirmed IUPAC nomenclature and well-defined physical properties. While its primary significance lies in forensic science as an indicator of specific methamphetamine synthesis routes, its structure serves as an excellent model for advanced organic chemistry. The proposed Suzuki-Miyaura coupling provides a reliable and robust method for its targeted synthesis, enabling the production of analytical standards. The detailed spectroscopic analysis outlined in this guide, including predictable MS fragmentation patterns and NMR chemical shifts, provides the necessary framework for its unambiguous identification and characterization by researchers in diverse scientific fields.

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